

# Isocudraniaxanthone B: A Technical Overview of its Chemical Structure

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## Compound of Interest

Compound Name: *isocudraniaxanthone B*

Cat. No.: B043953

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## Introduction

**Isocudraniaxanthone B** is a naturally occurring xanthone that has garnered interest for its biological activities. This technical guide provides a comprehensive summary of the currently available information on its chemical structure. While initially reported in some commercial databases as being isolated from *Calophyllum caledonicum*, the primary scientific literature indicates its isolation from *Garcinia vieillardii*<sup>[1][2]</sup>. Xanthones, a class of polyphenolic compounds, are widely distributed in higher plants and are known for their diverse pharmacological properties.

## Chemical Structure and Properties

**Isocudraniaxanthone B** is characterized by a tricyclic xanthen-9-one core. The precise arrangement of its substituents has been determined through spectroscopic analysis, although detailed stereochemical information is not extensively reported in publicly available literature.

## Physicochemical Properties

A summary of the known physicochemical properties of **Isocudraniaxanthone B** is presented in Table 1. This data is compiled from various chemical databases and the primary isolation literature.

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>18</sub> O <sub>6</sub>	MedchemExpress
Molecular Weight	342.34 g/mol	MedchemExpress
CAS Number	199851-52-0	MedchemExpress
Appearance	Not Reported	-
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	BioCrick
Biological Activity	Antimalarial (IC <sub>50</sub> = 3.2 µg/mL against Plasmodium falciparum)	MedchemExpress[1][2]

## Spectroscopic Data

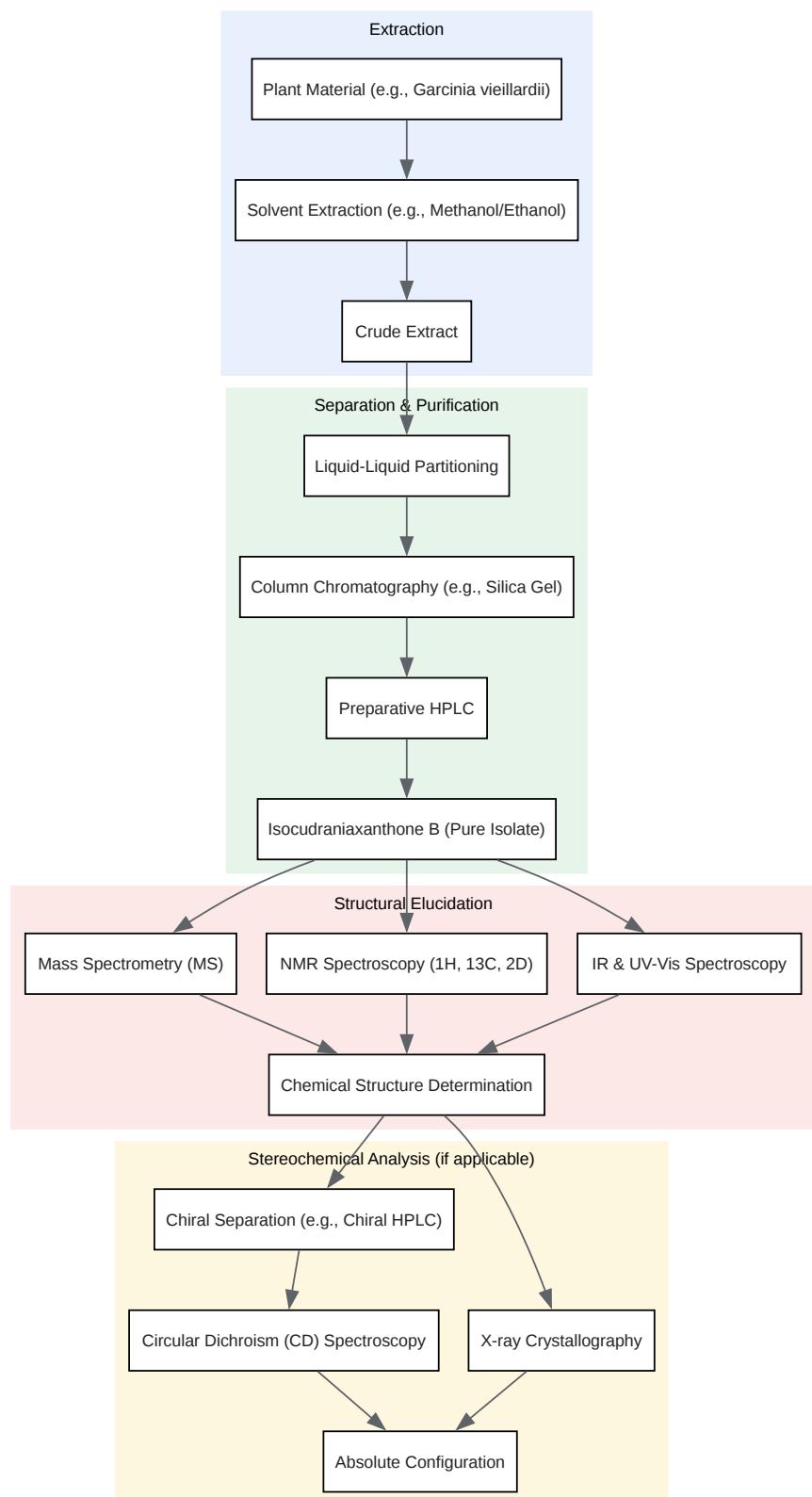
Detailed raw spectroscopic data such as <sup>1</sup>H-NMR, <sup>13</sup>C-NMR, Mass Spectrometry, and IR spectra for **Isocudraniaxanthone B** are not readily available in the public domain. The structural elucidation was based on the analysis of such data as mentioned in the primary literature, but the specific spectral assignments have not been widely disseminated.

## Stereochemistry

The stereochemistry of **Isocudraniaxanthone B** has not been definitively established in the available scientific literature. The presence of chiral centers would give rise to stereoisomers, but without specific studies on its absolute configuration, such as X-ray crystallography or chiral chromatography, its three-dimensional structure remains unconfirmed.

## Visualization of Chemical Structure

The two-dimensional chemical structure of **Isocudraniaxanthone B** is presented below. It is important to note that this representation does not imply any specific stereochemistry.

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## References

- 1. Methylsuccidone | CAS:19956-54-8 | Chalcones | High Purity | Manufacturer BioCrick [biocrick.com]
- 2. Xanthones from the Pericarp of Garcinia mangostana [mdpi.com]
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